

Application Notes and Protocols for the Preparation of Disodium Maleate Buffer Solution

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Compound of Interest

Compound Name: Disodium maleate

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Disodium maleate buffer is a versatile and widely used buffer system in various biochemical and pharmaceutical applications. Its effectiveness in the pH range of 5.2 to 6.8 makes it suitable for a variety of experimental conditions.^[1] Maleate buffer is particularly noted for its utility as an inhibitor of transaminase reactions in biochemistry.^{[2][3][4]} This document provides a detailed protocol for the preparation of a **disodium maleate** buffer solution, ensuring accuracy and reproducibility for research and development purposes.

The preparation of this buffer typically involves starting with maleic acid and titrating with a strong base, such as sodium hydroxide (NaOH), to the desired pH. As NaOH is added, the maleic acid is converted to its conjugate bases, monosodium maleate and then **disodium maleate**. The buffering capacity is centered around the second pKa of maleic acid, which is approximately 6.24 at 25°C.^{[3][4]}

Physicochemical Properties and Data

Understanding the fundamental properties of the buffer components is crucial for accurate preparation and application.

Property	Value	Reference
Molecular Formula of Maleic Acid	C ₄ H ₄ O ₄	[5]
Molecular Weight of Maleic Acid	116.07 g/mol	[5][6]
pKa ₁ (25°C)	1.97	[1]
pKa ₂ (25°C)	6.24	[1][3][4]
Effective Buffering Range (pKa ₂)	5.2 - 6.8	[1]

Experimental Protocols

This section details the necessary materials and step-by-step procedures for preparing a 0.2 M **Disodium Maleate** Buffer solution.

Materials and Reagents

- Maleic Acid (C₄H₄O₄), reagent grade
- Sodium Hydroxide (NaOH), 1 N solution
- Distilled or deionized water
- pH meter
- Magnetic stirrer and stir bar
- Volumetric flasks
- Graduated cylinders
- Beakers
- Sterile filtration unit (optional, for sterile applications)

Preparation of a 0.2 M Maleate Stock Solution

This protocol outlines the preparation of a stock solution which can then be adjusted to the desired pH.

- **Weighing Maleic Acid:** Accurately weigh 23.2 g of maleic acid.
- **Dissolving:** Transfer the maleic acid to a beaker containing approximately 800 mL of distilled water.
- **Stirring:** Place the beaker on a magnetic stirrer and stir until the maleic acid is completely dissolved.
- **Final Volume:** Quantitatively transfer the solution to a 1 L volumetric flask and add distilled water to bring the final volume to 1 L. This creates a 0.2 M maleic acid solution.

pH Adjustment to Prepare 0.2 M Disodium Maleate Buffer

This procedure describes how to adjust the pH of the 0.2 M maleic acid stock solution to the desired value using a 1 N NaOH solution.

- **Calibration:** Calibrate the pH meter according to the manufacturer's instructions using standard buffer solutions.
- **Titration:** Place a known volume of the 0.2 M maleic acid stock solution in a beaker with a magnetic stir bar.
- **pH Monitoring:** Begin stirring the solution and slowly add 1 N NaOH dropwise while continuously monitoring the pH.
- **Target pH:** Continue adding NaOH until the desired pH within the buffering range (5.2 to 6.8) is reached.
- **Final Volume Adjustment:** If necessary, transfer the solution to a volumetric flask and add distilled water to reach the final desired volume.

The following table provides approximate volumes of 0.2 M NaOH required to adjust the pH of 50 mL of a 0.2 M maleic acid solution, which is then diluted to a final volume of 200 mL.

Desired pH	Volume of 0.2 M Maleic Acid (mL)	Approximate Volume of 0.2 M NaOH (mL)	Final Volume (mL)
5.2	50	7.0	200
5.4	50	10.8	200
5.6	50	15.5	200
5.8	50	21.5	200
6.0	50	26.5	200
6.2	50	31.5	200
6.4	50	36.0	200
6.6	50	39.5	200
6.8	50	42.5	200

Note: These are approximate values. It is essential to use a calibrated pH meter for precise pH adjustment.

Sterilization and Storage

For applications requiring sterile conditions, the final buffer solution can be sterilized by autoclaving at 15 psi for 20 minutes or by passing it through a 0.22 μ m filter.[6] The prepared buffer can be stored at room temperature.[3][6]

Diagrams

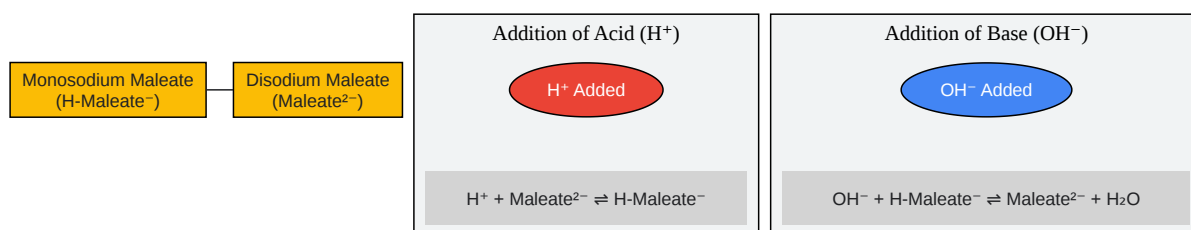
Workflow for Disodium Maleate Buffer Preparation



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Caption: Workflow for the preparation of a **disodium maleate** buffer solution.

Principle of Maleate Buffer Action



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Caption: The chemical equilibrium that provides the buffering action of the maleate system.

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